

Application Notes and Protocols: Ethyl 7-methyl-4-oxooctanoate

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Compound of Interest

Compound Name: Ethyl 7-methyl-4-oxooctanoate

CAS No.: 57753-64-7

Cat. No.: B15465432

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Authored by: [Your Name/Gemini], Senior Application Scientist

Introduction: The Synthetic Versatility of Ethyl 7-methyl-4-oxooctanoate

Ethyl 7-methyl-4-oxooctanoate is a versatile γ -keto ester that serves as a valuable intermediate in organic synthesis. Its bifunctional nature, possessing both a ketone and an ester, allows for a diverse range of chemical transformations, making it a key building block in the synthesis of more complex molecules. This is particularly relevant in the fields of medicinal chemistry and fragrance science. In drug development, the γ -keto ester moiety is a precursor to a variety of heterocyclic and carbocyclic scaffolds found in bioactive natural products and synthetic pharmaceuticals.^[1] For instance, similar structures are employed in the synthesis of complex molecules with potential therapeutic applications.^[1] In the fragrance industry, esters of this nature can contribute to the creation of novel scents.

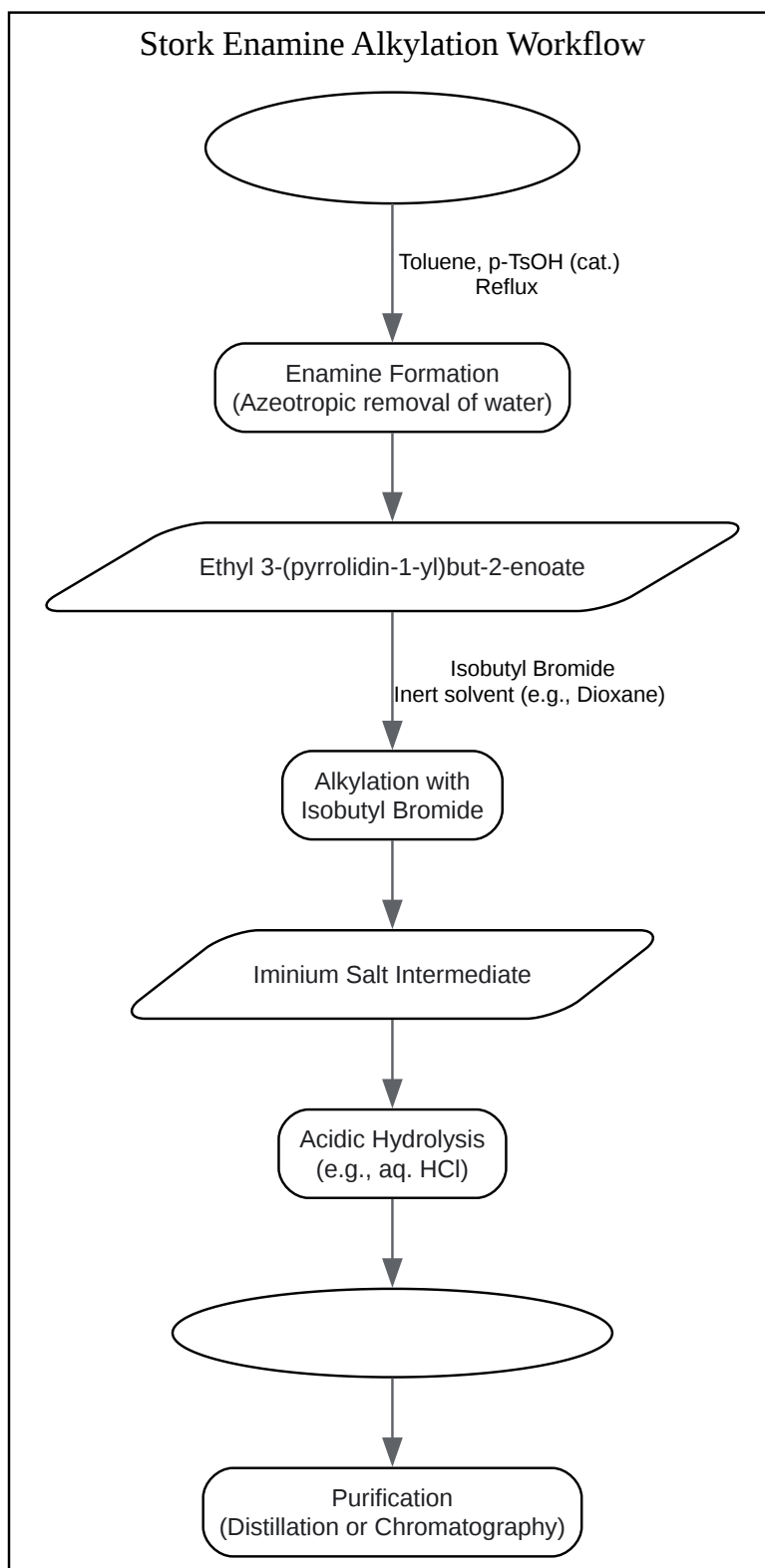
This document provides a comprehensive guide to the synthesis of **ethyl 7-methyl-4-oxooctanoate** via the Stork enamine alkylation, delving into the underlying reaction mechanisms and providing detailed experimental protocols.

Synthetic Strategy: The Stork Enamine Alkylation

The synthesis of **ethyl 7-methyl-4-oxooctanoate** is efficiently achieved through the Stork enamine alkylation. This method is superior to the direct alkylation of ethyl acetoacetate for several reasons. Direct alkylation requires a strong base, which can lead to polyalkylation and self-condensation reactions. The Stork enamine synthesis, however, proceeds under milder conditions, minimizing these side reactions and favoring monoalkylation.^[2] The overall strategy involves three key stages:

- **Enamine Formation:** Reaction of ethyl acetoacetate with a secondary amine, typically pyrrolidine, to form the corresponding enamine.
- **Alkylation:** Nucleophilic attack of the enamine on an alkyl halide, in this case, isobutyl bromide.
- **Hydrolysis:** Conversion of the resulting iminium salt back to the keto ester.

Overall Synthetic Workflow



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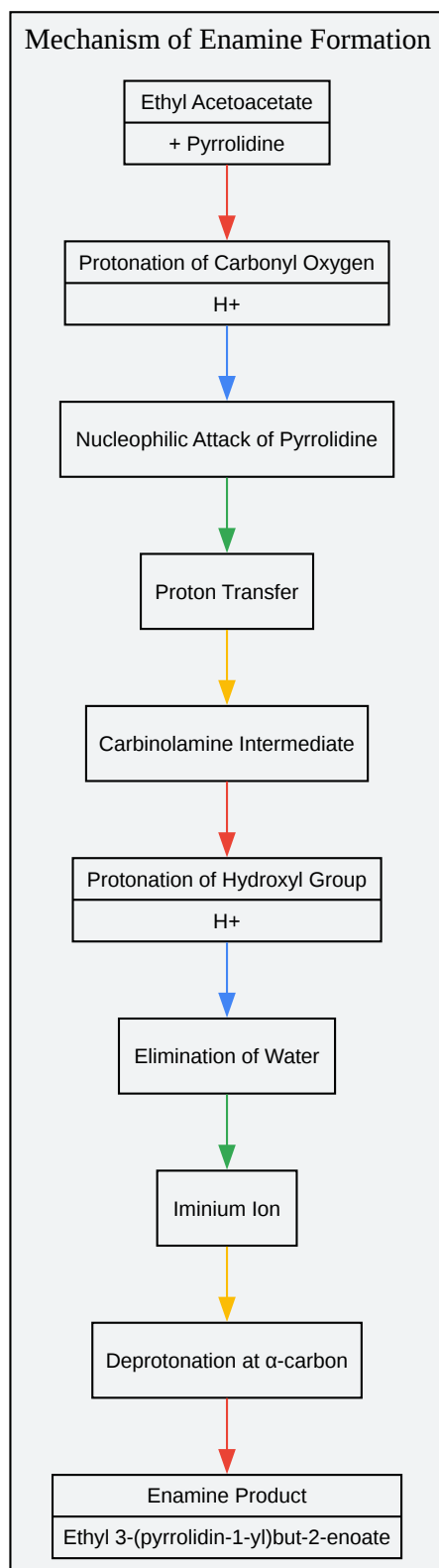
Caption: Overall workflow for the synthesis of **ethyl 7-methyl-4-oxooctanoate**.

Part 1: Detailed Reaction Mechanisms

A thorough understanding of the reaction mechanism is crucial for optimizing reaction conditions and troubleshooting potential issues. The Stork enamine synthesis is a classic example of harnessing the nucleophilicity of enamines for carbon-carbon bond formation.^{[2][3]}

Step 1: Enamine Formation

The first step is the acid-catalyzed formation of an enamine from ethyl acetoacetate and pyrrolidine.^{[4][5]} This reaction is a condensation reaction where a molecule of water is eliminated.



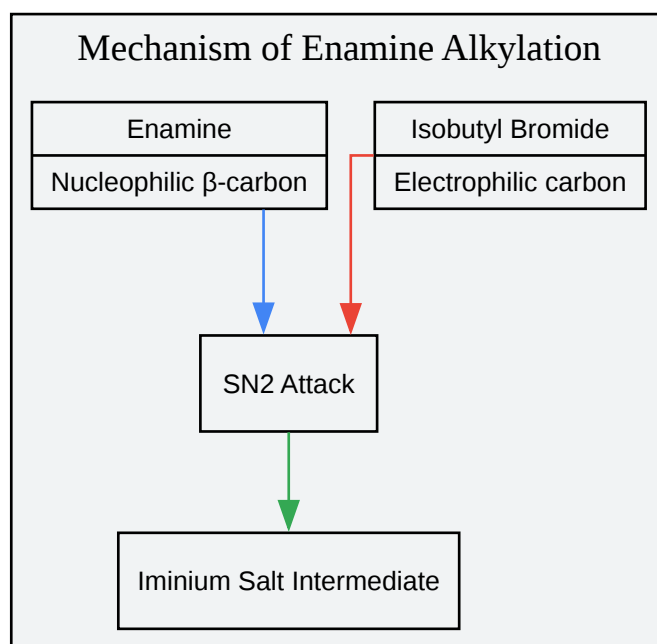
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Caption: Mechanism of enamine formation from ethyl acetoacetate and pyrrolidine.

The lone pair of electrons on the nitrogen of pyrrolidine makes the resulting enamine a strong nucleophile at the β -carbon due to resonance.

Step 2: Alkylation of the Enamine

The nucleophilic β -carbon of the enamine attacks the electrophilic carbon of isobutyl bromide in an SN2 reaction.^[2] This forms a new carbon-carbon bond and generates an iminium salt intermediate.



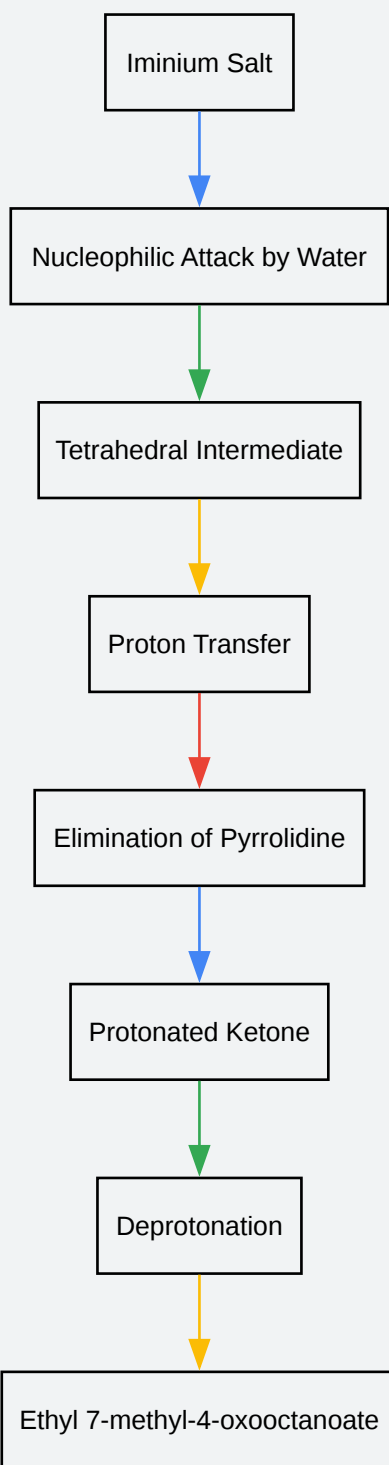
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Caption: SN2 alkylation of the enamine with isobutyl bromide.

Step 3: Hydrolysis of the Iminium Salt

The final step is the hydrolysis of the iminium salt to regenerate the ketone and liberate the secondary amine.^{[6][7][8]} This is typically achieved by treatment with aqueous acid.

Mechanism of Iminium Salt Hydrolysis



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Caption: Hydrolysis of the iminium salt to yield the final product.

Part 2: Experimental Protocols

The following protocols provide a detailed, step-by-step methodology for the synthesis of **ethyl 7-methyl-4-oxooctanoate**.

Protocol 1: Synthesis of Ethyl 3-(pyrrolidin-1-yl)but-2-enoate (Enamine Intermediate)

Materials:

- Ethyl acetoacetate (1.0 eq)
- Pyrrolidine (1.1 eq)
- p-Toluenesulfonic acid monohydrate (0.02 eq)
- Toluene
- Anhydrous magnesium sulfate
- Rotary evaporator
- Dean-Stark apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark trap and a reflux condenser, add ethyl acetoacetate, pyrrolidine, a catalytic amount of p-toluenesulfonic acid, and toluene.
- Heat the mixture to reflux and continue heating until the theoretical amount of water has been collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator.
- The resulting crude enamine is typically used in the next step without further purification.

Protocol 2: Synthesis of Ethyl 7-methyl-4-oxooctanoate

Materials:

- Ethyl 3-(pyrrolidin-1-yl)but-2-enoate (from Protocol 1)
- Isobutyl bromide (1.2 eq)
- Anhydrous dioxane
- 10% Aqueous hydrochloric acid
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Distillation apparatus or silica gel for column chromatography

Procedure:

- Dissolve the crude enamine in anhydrous dioxane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add isobutyl bromide to the solution and heat the mixture at reflux for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Cool the reaction mixture to room temperature and add 10% aqueous hydrochloric acid.
- Stir the mixture vigorously for 1-2 hours to ensure complete hydrolysis of the iminium salt.
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x volume of aqueous layer).
- Combine the organic layers and wash successively with water, saturated aqueous sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford pure **ethyl 7-methyl-4-oxooctanoate**.

Part 3: Data Presentation

Table 1: Physicochemical and Spectroscopic Data of Ethyl 7-methyl-4-oxooctanoate

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O ₃	[PubChem][9]
Molecular Weight	200.27 g/mol	[PubChem][9]
CAS Number	57753-64-7	[PubChem][9]
Appearance	Colorless to pale yellow liquid	
Boiling Point	(Predicted)	
¹ H NMR (CDCl ₃ , ppm)	(Predicted shifts)	
δ 4.12 (q, 2H, -OCH ₂ CH ₃)		
δ 2.75 (t, 2H, -CH ₂ C(=O)-)		
δ 2.55 (t, 2H, -C(=O)CH ₂ -)		
δ 2.42 (d, 2H, -CH ₂ CH(CH ₃) ₂)		
δ 2.10 (m, 1H, -CH(CH ₃) ₂)		
δ 1.25 (t, 3H, -OCH ₂ CH ₃)		
δ 0.90 (d, 6H, -CH(CH ₃) ₂)		
¹³ C NMR (CDCl ₃ , ppm)	(Predicted shifts)	
δ 209.0 (C=O, ketone)		
δ 173.0 (C=O, ester)		
δ 60.5 (-OCH ₂ CH ₃)		
δ 52.0 (-CH ₂ CH(CH ₃) ₂)		
δ 42.0 (-CH ₂ C(=O)-)		
δ 28.0 (-C(=O)CH ₂ -)		
δ 25.0 (-CH(CH ₃) ₂)		
δ 22.5 (-CH(CH ₃) ₂)		
δ 14.0 (-OCH ₂ CH ₃)		

IR (neat, cm ⁻¹)	(Predicted absorptions)
~2960 (C-H stretch)	
~1735 (C=O stretch, ester)	
~1715 (C=O stretch, ketone)	
~1180 (C-O stretch)	

Note: Predicted NMR and IR data are based on standard chemical shift and absorption frequency tables and may vary slightly from experimental values. Experimental spectra can be found in databases such as SpectraBase.^[9]

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